

A Comparative Analysis of the Physical Properties of Alkyl-Substituted Dioxolan-2-ones

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-Ethyl-1,3-dioxolan-2-one

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For Researchers, Scientists, and Drug Development Professionals: A comprehensive guide to the physical characteristics of a versatile class of organic compounds.

Alkyl-substituted dioxolan-2-ones, particularly derivatives of propylene carbonate, are a class of compounds garnering significant interest across various scientific disciplines, including pharmaceuticals, materials science, and green chemistry. Their utility as polar aprotic solvents, electrolytes in lithium-ion batteries, and precursors for polymer synthesis necessitates a thorough understanding of their physical properties. This guide provides a comparative study of key physical characteristics of a homologous series of 4-alkyl-1,3-dioxolan-2-ones, offering valuable data for researchers and developers working with these compounds.

Comparative Data of Physical Properties

The following table summarizes the key physical properties of methyl, ethyl, propyl, and butyl-substituted dioxolan-2-ones. These values have been compiled from various chemical databases and scientific literature to provide a clear and concise comparison.

Alkyl Substituent	Chemical Name	CAS Number	Molecular Formula	Boiling Point (°C)	Melting Point (°C)	Density (g/cm ³) at 20°C	Dynamic Viscosity (mPa·s) at 25°C	Refractive Index (n _D ²⁰)
Methyl	4-Methyl-1,3-dioxolan-2-one	108-32-7	C ₄ H ₆ O ₃	240 - 243[1]	-49[1]	1.204[1]	2.5	1.421[1]
Ethyl	4-Ethyl-1,3-dioxolan-2-one	4437-85-8	C ₅ H ₈ O ₃	238.7	-45	1.107	Not Available	1.426 - 1.428
Propyl	4-Propyl-1,3-dioxolan-2-one	89489-56-5	C ₆ H ₁₀ O ₃	Not Available	Not Available	Not Available	Not Available	Not Available
Butyl	4-Butyl-1,3-dioxolan-2-one	66675-43-2	C ₇ H ₁₂ O ₃	Not Available	Not Available	Not Available	Not Available	Not Available

Experimental Protocols

The following are generalized experimental methodologies for the determination of the key physical properties cited in this guide. Specific details may vary slightly between different laboratories and publications.

Boiling Point Determination

The boiling point of the alkyl-substituted dioxolan-2-ones can be determined using a micro-boiling point apparatus or by distillation. A common method involves heating a small sample of the liquid in a Thiele tube or a similar apparatus. A capillary tube, sealed at one end, is placed in the sample. The temperature at which a steady stream of bubbles emerges from the capillary tube and the liquid level inside and outside the capillary are equal corresponds to the boiling point.

Melting Point Determination

For compounds that are solid at or near room temperature, the melting point is determined using a melting point apparatus. A small amount of the crystalline solid is packed into a capillary tube and heated at a controlled rate. The temperature range over which the solid melts is recorded as the melting point.

Density Measurement

The density of the liquid dioxolan-2-ones is typically measured using a pycnometer or a digital density meter. The mass of a known volume of the liquid is determined at a specific temperature, usually 20°C. The density is then calculated by dividing the mass by the volume.

Viscosity Measurement

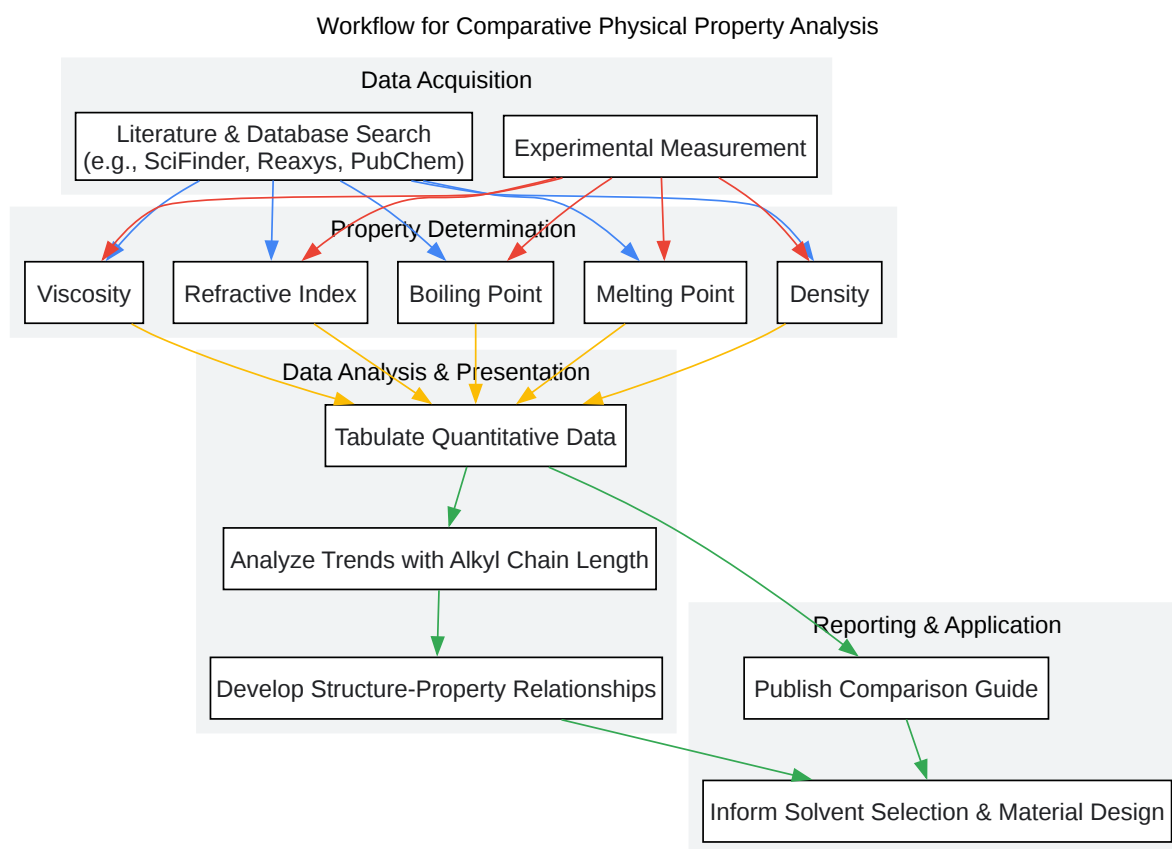
The dynamic viscosity can be measured using a viscometer, such as an Ostwald viscometer or a rotational viscometer. For an Ostwald viscometer, the time it takes for a known volume of the liquid to flow through a capillary tube under the influence of gravity is measured. This time is then compared to that of a reference liquid with a known viscosity to calculate the viscosity of the sample.

Refractive Index Measurement

The refractive index is determined using a refractometer, such as an Abbe refractometer. A drop of the liquid is placed on the prism of the refractometer, and the instrument measures the angle at which light is refracted as it passes from the prism into the sample. The refractive index is typically measured at a specific wavelength of light (e.g., the sodium D-line) and temperature.

Logical Workflow for Comparative Analysis

The following diagram illustrates a logical workflow for the comparative study of the physical properties of alkyl-substituted dioxolan-2-ones.



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References

- 1. chemsynthesis.com [chemsynthesis.com]
- To cite this document: BenchChem. [A Comparative Analysis of the Physical Properties of Alkyl-Substituted Dioxolan-2-ones]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1220457#comparative-study-of-the-physical-properties-of-alkyl-substituted-dioxolan-2-ones]

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Phone: (601) 213-4426

Email: info@benchchem.com